

Personal protective equipment for handling 6,10-Dihydroxy Buspirone-d8

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Compound of Interest

Compound Name: 6,10-Dihydroxy Buspirone-d8

Cat. No.: B583701

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Essential Safety and Handling Guide for 6,10-Dihydroxy Buspirone-d8

This guide provides crucial safety and logistical information for the handling and disposal of **6,10-Dihydroxy Buspirone-d8**, a deuterated metabolite of Buspirone. The following procedures are based on available data for the parent compound, Buspirone, its hydroxylated metabolites, and general best practices for handling deuterated and potentially hazardous research chemicals. Researchers, scientists, and drug development professionals should use this information to establish safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **6,10-Dihydroxy Buspirone-d8** is not readily available, data from structurally similar compounds such as Buspirone-d8 (hydrochloride) and 6-hydroxy Buspirone indicate potential hazards. Buspirone-d8 is reported to be toxic if swallowed and to cause skin and eye irritation, and may cause respiratory irritation.^[1] 6-hydroxy Buspirone is harmful if swallowed, in contact with skin, or if inhaled, and also causes skin and eye irritation.^[2] Therefore, a cautious approach to handling is warranted.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves. The outer glove should be disposed of after each task or in case of contamination.	To prevent skin contact with the potentially harmful and irritating substance.[3][4]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes or dust particles of the chemical.[4]
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator should be used, especially when handling the powder form or when there is a risk of aerosol generation.[5]	To prevent inhalation of the potentially harmful substance.
Body Protection	A disposable, low-permeability laboratory coat or gown with a solid front, long sleeves, and tight-fitting cuffs.	To protect skin and personal clothing from contamination.[3][4]

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a cool, dry, and well-ventilated area, protected from light. [6][7] Many deuterated compounds are stored at refrigerated (2-8°C) or frozen (-20°C) temperatures for long-term stability; consult the manufacturer's certificate of analysis for specific recommendations.[6]
- Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation and hydrogen-deuterium exchange.[6][7]

2. Preparation for Use:

- Before opening, allow the container to equilibrate to room temperature to prevent condensation, which can introduce moisture and compromise the compound's integrity.^[7]
- All handling of the solid compound should be performed in a designated area, such as a chemical fume hood or a glove box, to minimize exposure.

3. Weighing and Solution Preparation:

- Use a calibrated analytical balance for accurate weighing.
- Handle the solid with care to avoid generating dust.
- When preparing solutions, select a suitable high-purity solvent. Methanol is a common solvent for stock solutions of similar compounds.^[6]
- Slowly add the solvent to the solid to avoid splashing.
- Cap the vial securely and mix thoroughly by vortexing or inversion until the solid is completely dissolved.

4. Use in Experiments:

- When using the compound in experiments, always wear the recommended PPE.
- Avoid direct contact with the skin, eyes, and clothing.
- Work in a well-ventilated area to minimize inhalation exposure.

Disposal Plan

All waste materials contaminated with **6,10-Dihydroxy Buspirone-d8** should be treated as hazardous chemical waste.

- **Solid Waste:** Collect any unused solid compound and contaminated disposable materials (e.g., gloves, weighing paper, pipette tips) in a clearly labeled, sealed container for hazardous waste.

- Liquid Waste: Collect solutions containing the compound in a labeled, sealed, and appropriate hazardous waste container. Do not dispose of it down the drain.[\[1\]](#)[\[2\]](#)
- Disposal Method: All hazardous waste must be disposed of through an approved chemical waste disposal service, following all local, state, and federal regulations.

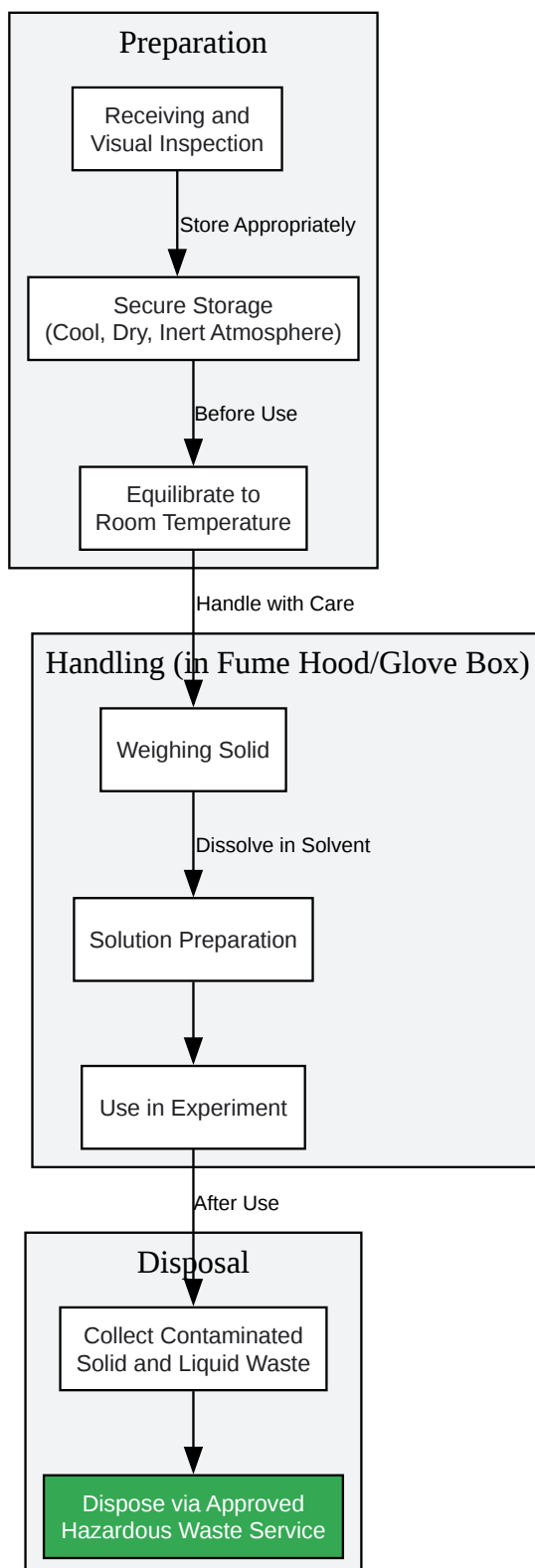
Quantitative Data Summary

Due to the lack of a specific SDS for **6,10-Dihydroxy Buspirone-d8**, quantitative data is limited. The table below provides relevant information based on the parent compound and its deuterated analogue.

Property	Value	Source Compound
Molecular Formula	C ₂₁ H ₂₃ D ₈ N ₅ O ₄	6,10-Dihydroxy Buspirone-d8 [8]
Molecular Weight	425.55 g/mol	6,10-Dihydroxy Buspirone-d8 [8]
Hazard Statements	H301: Toxic if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Buspirone-d8 (hydrochloride) [1]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled	6-hydroxy Buspirone [2]

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **6,10-Dihydroxy Buspirone-d8**, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling of **6,10-Dihydroxy Buspirone-d8**.

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